

S-benzyl-L-cysteine Methyl Ester Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: *h-Cys(bzl)-ome.hcl*

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For Researchers, Scientists, and Drug Development Professionals

Abstract: S-benzyl-L-cysteine methyl ester hydrochloride is a pivotal cysteine derivative utilized extensively in biochemical and pharmaceutical research. Its unique structural features make it a valuable building block for synthesizing complex bioactive molecules and a subject of interest in antioxidant and enzyme inhibition studies. This document provides a comprehensive overview of its chemical properties, experimental protocols, and key applications, serving as a technical guide for professionals in drug discovery and development.

Core Chemical and Physical Properties

S-benzyl-L-cysteine methyl ester hydrochloride is a white to off-white crystalline solid.^[1] Its physicochemical properties are summarized below, providing a foundational dataset for its application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S·HCl	[1] [2] [3]
Molecular Weight	261.77 g/mol (or 261.8 g/mol)	[1]
CAS Number	16741-80-3	
Appearance	White to off-white crystalline solid	
Melting Point	149 - 151 °C	
Boiling Point	339.8 °C at 760 mmHg	
Density	1.165 g/cm ³	
Optical Rotation	[α] _D ²⁰ = -11 ± 2 ° (c=1 in water)	
Purity	≥ 96% (HPLC)	
Canonical SMILES	<chem>COC(=O)C(CSCC1=CC=CC=C1)N.Cl</chem>	
EC Number	240-803-5	

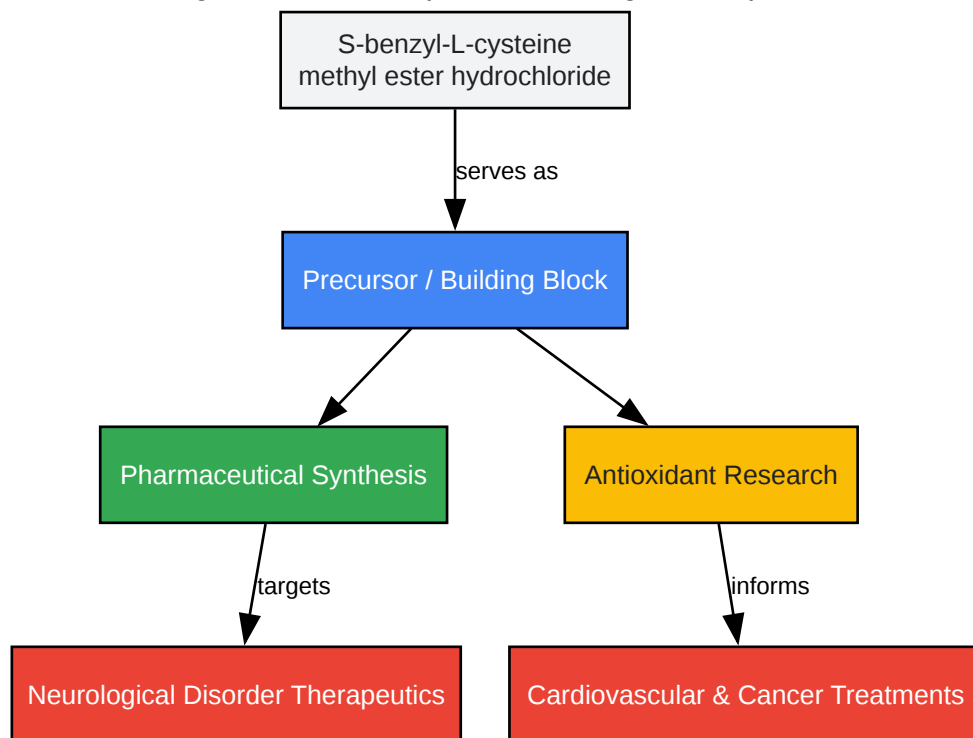
Applications in Research and Development

This compound is a versatile tool in several areas of scientific investigation:

- **Pharmaceutical Synthesis:** It serves as a crucial precursor in the synthesis of various pharmaceuticals. Its ability to cross the blood-brain barrier makes it particularly valuable for developing drugs targeting neurological disorders.
- **Antioxidant Research:** The molecule is studied for its potential antioxidant properties, which are vital for protecting cells from oxidative stress. This research is relevant to developing treatments for conditions like cancer and cardiovascular diseases.
- **Peptide Synthesis:** The protected sulfhydryl group (S-benzyl) and the esterified carboxyl group make it an ideal building block in peptide synthesis. It can be incorporated into peptide chains to introduce a cysteine residue with a protected side chain.

- **Enzyme Inhibition Studies:** As a cysteine derivative, it is relevant in studies focused on enzyme inhibition, a key strategy in drug discovery.
- **Nutraceuticals:** It has shown potential in the formulation of nutraceuticals and dietary supplements, leveraging the health benefits associated with sulfur-containing compounds.

Logical Relationship: Role in Drug Development



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Role of S-benzyl-L-cysteine methyl ester HCl in R&D.

Experimental Protocols

Synthesis of S-benzyl-L-cysteine methyl ester hydrochloride

A documented method for the synthesis involves the reduction of an azido precursor in the presence of a rhenium catalyst and hydrochloric acid.

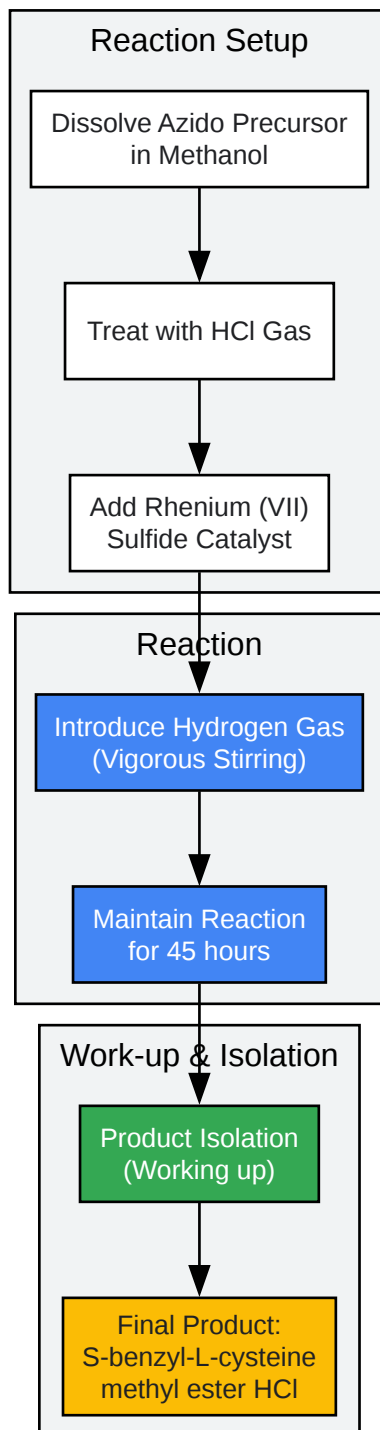
Materials:

- 2-azido-3-benzylmercapto-propionic acid methyl ester (3.62 mmoles, 0.91 g)
- Methanol (8 ml)
- HCl gas (7.41 mmoles, 0.27 g)
- Rhenium (VII) sulfide (1 mole % based on the azido compound)
- Hydrogen gas

Procedure:

- Dissolve 0.91 g of 2-azido-3-benzylmercapto-propionic acid methyl ester in 8 ml of methanol.
- Treat the solution with 0.27 g of HCl gas.
- Add 1 mole % of rhenium (VII) sulfide to the mixture.
- Lead hydrogen gas into the vigorously stirred reaction mixture.
- Continue the reaction for 45 hours.
- Following the reaction, work up the mixture to isolate the final product. The reported yield is 0.60 g (63% of theory).

Experimental Workflow: Synthesis

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General workflow for the synthesis of the target compound.

Safety, Handling, and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

- **Handling:** Avoid contact with skin, eyes, and clothing. Use with adequate ventilation to minimize dust generation and accumulation. Wash thoroughly after handling.
- **Personal Protective Equipment (PPE):** Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.
- **Storage:** Keep the container tightly closed when not in use. Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents. Recommended storage temperatures vary by supplier, often cited as 0 - 8 °C or refrigerated (below 4°C/39°F).
- **Hazard Statements:** The compound is associated with hazard statements H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).
- **First Aid:**
 - **Eyes:** Flush with plenty of water for at least 15 minutes and seek immediate medical attention.
 - **Skin:** Flush skin with plenty of water while removing contaminated clothing.
 - **Inhalation:** Move to fresh air. If not breathing, give artificial respiration.
 - **Ingestion:** Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water and get medical aid immediately.

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